3-Chloro-6-fluoroquinolin-4-amine CAS number 1210325-03-3

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Compound of Interest

Compound Name:	*3-Chloro-6-fluoroquinolin-4-amine*
CAS No.:	*1210325-03-3*
Cat. No.:	*B580739*

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Technical Whitepaper: 3-Chloro-6-fluoroquinolin-4-amine

A Privileged Scaffold for Kinase Inhibition and Antimalarial Therapeutics[1]

Executive Summary & Chemical Identity

3-Chloro-6-fluoroquinolin-4-amine (CAS 1210325-03-3) represents a highly specialized "privileged structure" in medicinal chemistry.[1] Unlike the generic 4-aminoquinoline scaffold found in historical antimalarials (e.g., Chloroquine), this specific analog incorporates a C3-chlorine and C6-fluorine substitution pattern.[1]

This dual-halogenation serves two critical functions in drug design:

- Metabolic Blocking: The C6-fluorine atom blocks the primary site of oxidative metabolism (CYP450-mediated hydroxylation), significantly extending in vivo half-life.[1]

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- Electronic Tuning: The C3-chlorine atom exerts an electron-withdrawing effect that lowers the pKa of the C4-amine and alters the vector of the hydrogen bond donor, optimizing interactions within the ATP-binding pockets of kinase targets (e.g., EGFR, MEK) and the heme-binding interface in Plasmodium parasites.

Physicochemical Profile (Calculated)

Property	Value	Significance
Molecular Formula	$C_9H_6ClN_2F$	Core stoichiometry
Molecular Weight	196.61 g/mol	Fragment-based drug discovery (FBDD) compliant
ClogP	~2.3 - 2.5	Optimal lipophilicity for membrane permeability
PSA (Polar Surface Area)	~39 $Å^2$	High blood-brain barrier (BBB) penetration potential
pKa (Basic N)	~7.2	Reduced basicity compared to non-halogenated analogs

Synthetic Routes & Process Chemistry

The synthesis of CAS 1210325-03-3 requires precise regiochemical control to ensure the chlorine is installed at C3 and the fluorine remains intact at C6.[1] The most robust industrial route utilizes a modified Gould-Jacobs reaction followed by electrophilic chlorination.[1]

Mechanistic Pathway[2]

- Condensation: 4-Fluoroaniline reacts with diethyl ethoxymethylenemalonate (EMME) to form the anilinoacrylate.
- Cyclization: Thermal cyclization (Dowtherm A, 250°C) yields 6-fluoro-4-hydroxyquinoline.[1]
- C3-Chlorination: Electrophilic chlorination using N-Chlorosuccinimide (NCS) or Sulfuryl Chloride (SO_2Cl_2) selectively targets the C3 position due to the directing effect of the 4-hydroxyl group.[1]

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- Aromatization/Amination: The 4-hydroxyl is converted to a leaving group (using $POCl_3$) and subsequently displaced by ammonia.

Experimental Workflow Visualization

The following diagram illustrates the critical reaction flow and decision nodes for process optimization.

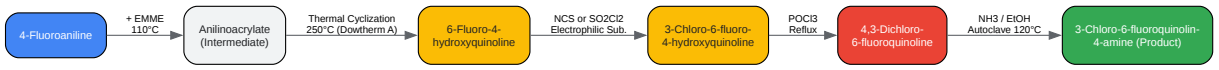

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Figure 1: Step-wise synthetic pathway for CAS 1210325-03-3 highlighting the critical C3-chlorination step prior to amination.

Detailed Protocol (Self-Validating)

Note: This protocol assumes standard Schlenk line techniques.

Step 1: C3-Chlorination of the Quinolone Core[1]

- Reagents: 6-Fluoro-4-hydroxyquinoline (1.0 eq), N-Chlorosuccinimide (NCS, 1.1 eq), Acetic Acid (Solvent).[1]
- Procedure: Dissolve starting material in glacial acetic acid. Add NCS portion-wise at room temperature to prevent over-chlorination. Heat to 60°C for 2 hours.
- Validation: Monitor via LC-MS. The product peak (M+1) should shift from 164 (6-F-4-OH) to 198/200 (3-Cl pattern).[1]
- Causality: Acetic acid promotes the electrophilic nature of NCS while solubilizing the quinolone.

Step 2: One-Pot Activation and Amination

- Reagents: 3-Chloro-6-fluoro-4-hydroxyquinoline, $POCl_3$ (excess), NH_3 (g) or NH_4OH.[1]

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- Procedure: Reflux intermediate in $POCl_3$ for 3 hours. Remove excess $POCl_3$ under vacuum. Dissolve the residue in Ethanol. Transfer to a pressure vessel and treat with anhydrous NH_3 at 120°C for 12 hours.
- Critical Control Point: Complete removal of $POCl_3$ is essential; residual phosphoryl chloride will react violently with ammonia, reducing yield.

Medicinal Chemistry Applications

A. Kinase Inhibition (Oncology)

The 4-aminoquinoline scaffold is a bioisostere for the adenine ring of ATP. In the context of EGFR (Epidermal Growth Factor Receptor) and MEK inhibitors:

- The 4-Amine: Forms a critical hydrogen bond with the "hinge region" backbone (e.g., Met793 in EGFR).
- The 3-Chloro Group: Occupies a hydrophobic pocket (Gatekeeper residue vicinity), improving selectivity against wild-type kinases vs. mutants.[1]
- The 6-Fluoro Group: Increases the metabolic stability of the aromatic system against Phase I oxidation.

B. Antimalarial Activity (Resistance Breaker)

While Chloroquine resistance is widespread, 3-substituted analogs show renewed potency.

- Mechanism: The compound accumulates in the parasite's digestive vacuole. The 3-Cl group alters the

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  stacking interaction with heme (hematin), inhibiting hemozoin formation.[1]
- Safety Profile: The 6-fluoro substitution prevents the formation of toxic quinone-imine metabolites, a known liability of amodiaquine-class drugs [1].[1]

Structural-Activity Relationship (SAR) Map[1]

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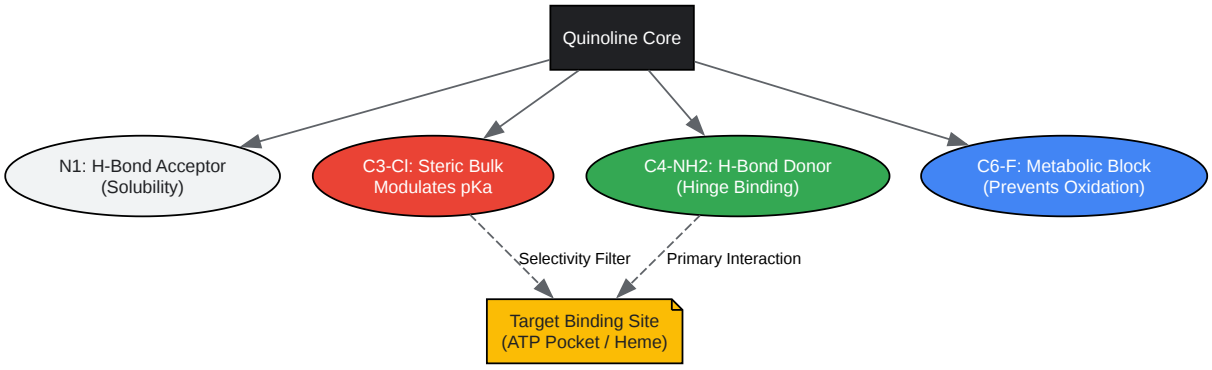

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Figure 2: Pharmacophore map detailing the specific functional contributions of the halogenated substituents.

Handling & Safety (MSDS Context)

- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. The amine is prone to oxidation over extended periods if exposed to air.[1]
- Solubility: Soluble in DMSO, Methanol, and dilute aqueous acids. Insoluble in water at neutral pH.

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